

# Proper Disposal Procedures for UCL 2077

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## Compound of Interest

Compound Name: UCL 2077

Cat. No.: B1682687

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## Essential Safety and Logistical Information for Researchers

This document provides procedural guidance for the safe and compliant disposal of **UCL 2077**, a slow afterhyperpolarization (sAHP) channel blocker used in laboratory research. Adherence to these protocols is critical for ensuring personnel safety and environmental protection. As **UCL 2077** is intended for research use only, it is imperative to manage its waste stream as hazardous chemical waste.<sup>[1][2]</sup>

## Hazard Identification and Safety Data

Prior to handling, it is crucial to be aware of the hazards associated with **UCL 2077**. This information dictates the necessary precautions for safe handling and disposal.

## Quantitative Data Summary

Property	Value	Source
CAS Number	918311-87-2	[1][3]
Molecular Formula	C25H22N2	[1][3]
Molecular Weight	350.46 g/mol	[1][3]
Physical State	Solid	
Solubility	Soluble in DMSO (>20 mg/ml), Insoluble in water	
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[3]
Storage Class	11 (Combustible Solids)	

## Experimental Protocol: Waste Segregation and Storage

Proper segregation and temporary storage of **UCL 2077** waste are the foundational steps for safe disposal. Cross-contamination with incompatible chemicals can lead to dangerous reactions.

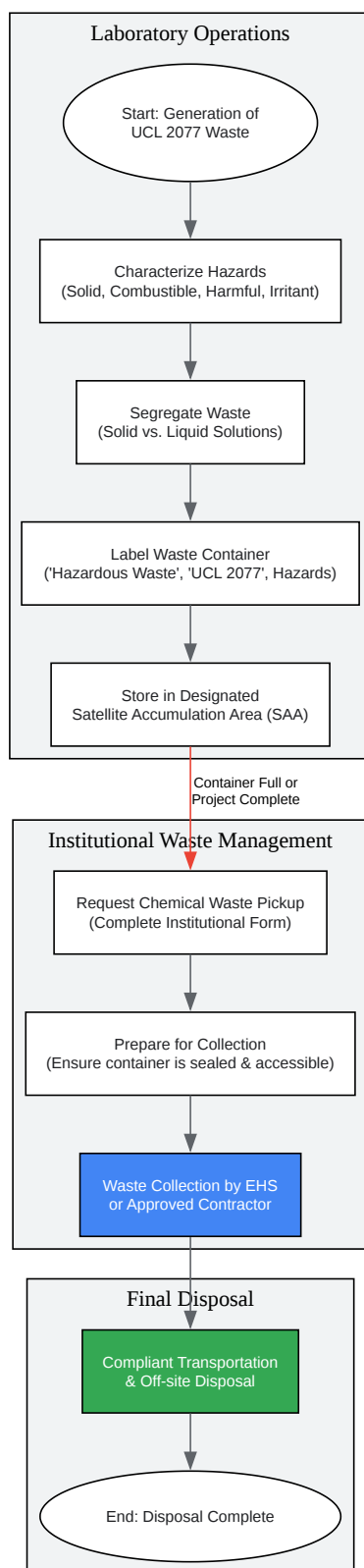
### Methodology:

- **Designate a Waste Container:** Utilize a dedicated, properly labeled, and chemically compatible container for all solid **UCL 2077** waste. The container must be in good condition with a secure lid.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**UCL 2077**," and a summary of its hazards (e.g., "Harmful," "Irritant").
- **Segregation:**

- Solid Waste: Collect unused **UCL 2077**, contaminated personal protective equipment (PPE) such as gloves and weighing papers, and any other solid materials that have come into contact with the compound in the designated solid waste container.
- Liquid Waste: Although **UCL 2077** is a solid, solutions (e.g., in DMSO) must be collected in a separate, compatible liquid waste container. Do not mix with aqueous or acidic waste streams.
- Storage Location: Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory. This area should be away from general lab traffic and incompatible materials.

## Disposal Workflow

The following diagram outlines the step-by-step process for the disposal of **UCL 2077** from the point of generation to final removal by certified waste management personnel.



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### UCL 2077 Disposal Workflow Diagram

## Institutional Disposal Procedures

Disposal of chemical waste is highly regulated and must be managed through your institution's Environmental Health and Safety (EHS) department.

### Procedural Steps:

- Contact EHS: Notify your institution's EHS department about the **UCL 2077** waste you have accumulated.
- Request Collection:
  - For researchers at University College London (UCL), a "Chemicals and Solvents Collection Request Form" must be completed.<sup>[4]</sup> This form distinguishes between "Bulk" ( $\geq 5\text{L/kg}$ ) and "Lab Smalls" ( $< 5\text{L/kg}$ ) waste.<sup>[4]</sup>
  - For other institutions, follow the specific chemical waste pickup request process established by your EHS office.
- Provide Information: Accurately describe the waste, including the chemical name (**UCL 2077**), quantity, and known hazards on the request form.
- Collection: EHS or a certified contractor will schedule and collect the waste from your laboratory's designated accumulation area. Ensure someone is available to sign any necessary paperwork.

### Important Considerations:

- Never dispose of **UCL 2077** down the drain or in regular trash.<sup>[5]</sup>
- Empty Containers: Containers that held **UCL 2077** must be managed as hazardous waste unless thoroughly decontaminated. The first rinse of a container should be collected as hazardous liquid waste.<sup>[5]</sup>
- Spill Cleanup: Any materials used to clean up a spill of **UCL 2077** (e.g., absorbent pads, contaminated PPE) must be disposed of as hazardous solid waste.<sup>[6]</sup>

- Personal Protective Equipment: Always wear appropriate PPE, including gloves, eye protection, and a dust mask (type N95 or equivalent) when handling **UCL 2077** powder or its waste.

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